

Technical Guide: 2,6-Dimethylquinolin-5-amine

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Compound of Interest

Compound Name: 2,6-Dimethylquinolin-5-amine

Cat. No.: B1309750

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It is important to note that extensive searches for the specific compound "**2,6-Dimethylquinolin-5-amine**" did not yield a unique CAS number or detailed experimental data in publicly available scientific databases. The information presented below pertains to the closely related and well-documented compound, 2,6-Dimethylquinoline (CAS Number: 877-43-0), and general information on substituted quinolinamines. This information is provided for illustrative purposes, as the specific data for **2,6-Dimethylquinolin-5-amine** is not available.

Introduction to Substituted Quinolines

Quinoline and its derivatives are a significant class of heterocyclic compounds that form the core structure of many natural products and synthetic pharmaceuticals.^{[1][2][3]} The versatility of the quinoline scaffold allows for a wide range of chemical modifications, leading to a diverse array of biological activities.^{[1][2][3][4]} These activities include, but are not limited to, antimicrobial, anticancer, anti-inflammatory, and antimalarial properties.^{[1][2][3]} The position and nature of substituents on the quinoline ring play a crucial role in determining the pharmacological profile of the molecule. Aminated quinolines, in particular, are of significant interest in drug discovery.

Physicochemical Properties of 2,6-Dimethylquinoline

As a proxy for the requested compound, the physicochemical properties of 2,6-Dimethylquinoline are summarized below. It is crucial to understand that the addition of an amine group at the 5-position would significantly alter these properties.

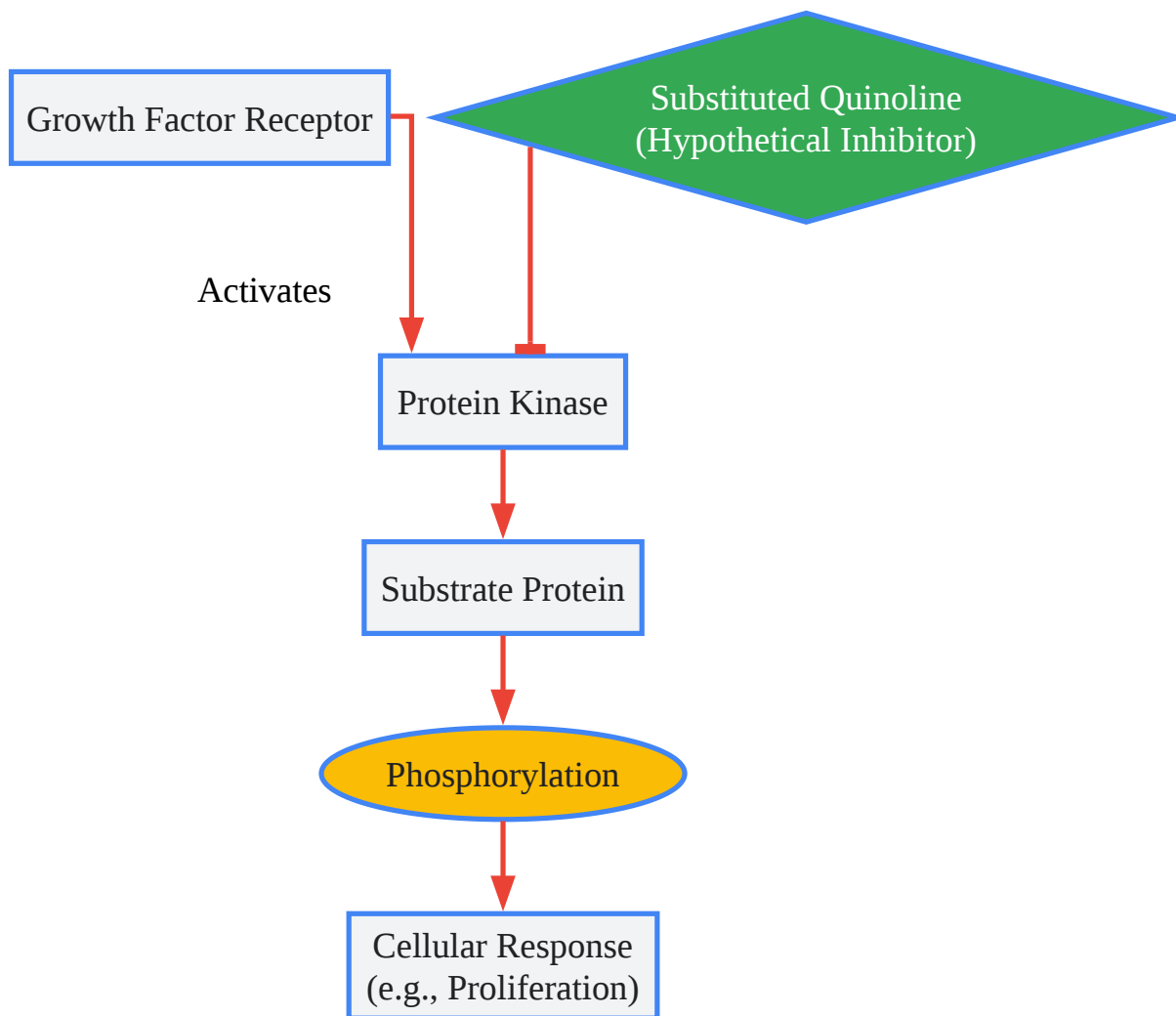
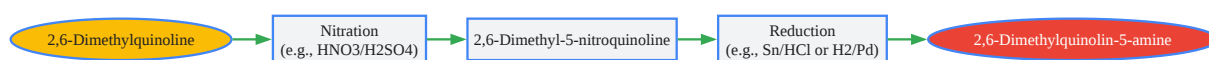
Property	Value	Reference
CAS Number	877-43-0	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₁₁ H ₁₁ N	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	157.21 g/mol	--INVALID-LINK--
Melting Point	57-59 °C	--INVALID-LINK--
Boiling Point	266-267 °C	--INVALID-LINK--
Appearance	White to light yellow crystalline powder	--INVALID-LINK--

Synthesis of Substituted Quinolines

The synthesis of quinoline derivatives can be achieved through various established methods. A common and historical approach is the Skraup synthesis, which involves the reaction of an aniline with glycerol, sulfuric acid, and an oxidizing agent. For substituted quinolines, the corresponding substituted aniline would be used as the starting material.

A potential, though unconfirmed, synthetic route to **2,6-Dimethylquinolin-5-amine** could theoretically involve the nitration of 2,6-dimethylquinoline to introduce a nitro group at the 5-position, followed by a reduction of the nitro group to an amine.

Hypothetical Synthesis Workflow:



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